

Application Note: High-Resolution NMR Spectroscopy of 2,4-Diamino-6,7-dimethylpteridine

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Compound of Interest

Compound Name: 2,4-Diamino-6,7-dimethylpteridine

CAS No.: 1425-63-4

Cat. No.: B073076

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Introduction & Scope

2,4-Diamino-6,7-dimethylpteridine (CAS: 1425-63-4) serves as a critical model compound in the development of antifolates and dihydrofolate reductase (DHFR) inhibitors.^[1] Structurally analogous to the pteridine core of Methotrexate and Triamterene, it is frequently used to study the electronic distribution and protonation thermodynamics of the pyrazine ring system.

This Application Note provides a rigorous protocol for the NMR characterization of this molecule. Due to the high nitrogen content (6 atoms) and potential for aggregation, standard protocols often yield broad, uninterpretable spectra. This guide addresses solubility challenges, solvent-dependent chemical shift migration, and the definitive assignment of regio-isomeric methyl groups.^[1]

Sample Preparation Protocol

Challenge: Pteridines exhibit poor solubility in common organic solvents (CDCl₃, Acetone-d₆) due to strong intermolecular hydrogen bonding and

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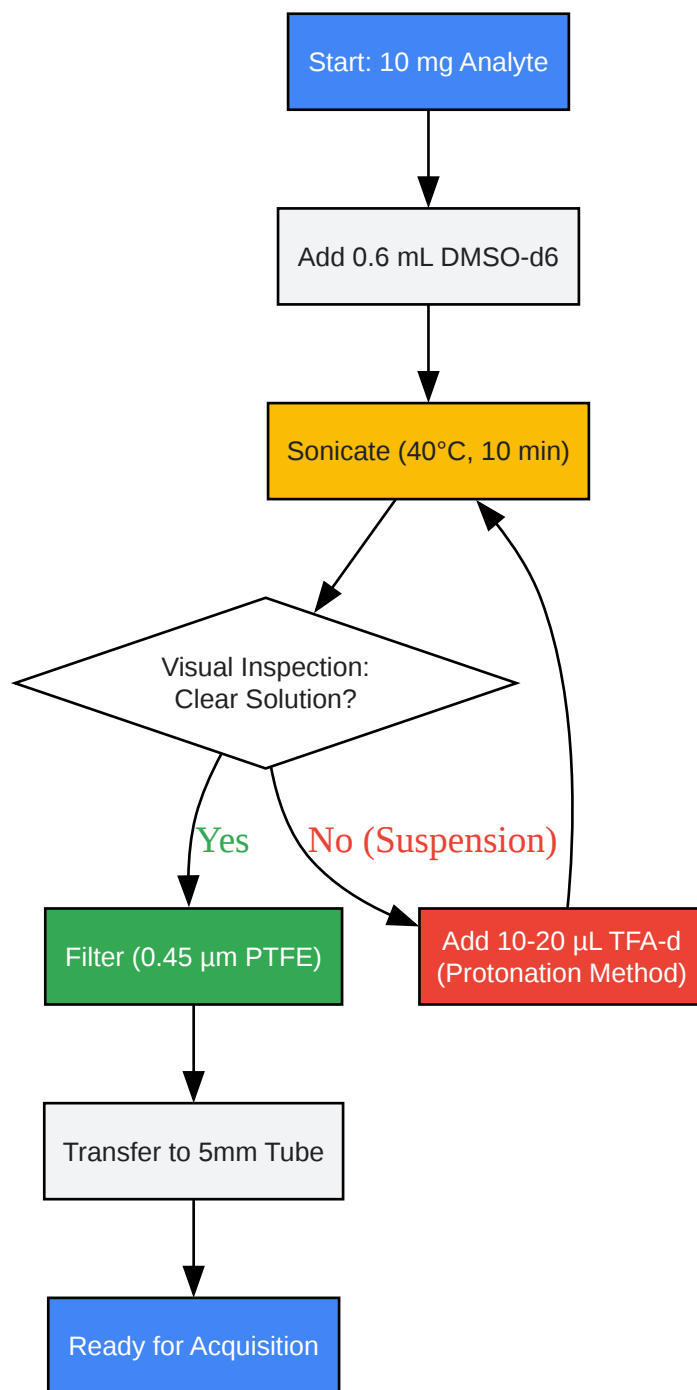
-stacking. Solution: Dimethyl sulfoxide-d6 (DMSO-d6) is the standard solvent.[\[1\]](#) Trifluoroacetic acid-d (TFA-d) is used for protonated species characterization.[\[1\]](#)

Reagents and Materials

- Analyte: **2,4-Diamino-6,7-dimethylpteridine** (>98% purity).[\[1\]](#)
- Primary Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (v/v).[\[1\]](#)
- Titration Solvent: TFA-d (Trifluoroacetic acid-d).[\[1\]](#)
- Equipment: 5mm Precision NMR tubes (Wilmad 528-PP or equivalent).

Preparation Workflow

The following decision tree outlines the solubilization strategy to ensure narrow linewidths and accurate integration.



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Figure 1: Sample preparation workflow emphasizing solubility management. The addition of TFA-d breaks intermolecular H-bonds, ensuring a sharp spectrum of the cationic species.

Acquisition Parameters (400 - 600 MHz)

To mitigate the rapid relaxation of quadrupolar nitrogen nuclei (which broadens adjacent protons), specific acquisition parameters are recommended.

Parameter	¹ H Standard	¹³ C { ¹ H} Decoupled	¹ H- ¹³ C HSQC
Pulse Sequence	yg30 (30° pulse)	zgpg30 (Power-gated)	hsqcetgp
Relaxation Delay (D1)	2.0 s	2.0 s	1.5 s
Acquisition Time (AQ)	3.0 s	1.0 s	0.2 s (F1)
Spectral Width	14 ppm (-1 to 13)	240 ppm (-10 to 230)	Optimized
Scans (NS)	16	1024 (Low sensitivity)	8 - 16
Temperature	298 K (25°C)	298 K	298 K

Expert Insight: If the amino (

) protons appear as extremely broad humps, increase the experimental temperature to 313 K (40°C). This accelerates the chemical exchange with residual water/solvent, often sharpening the peaks or averaging them into the baseline, allowing for clearer observation of the methyl signals.

Data Analysis & Interpretation

¹H NMR Assignment (DMSO-d₆)

The spectrum is characterized by two distinct methyl singlets and two broad amino signals.^[1]

Chemical Shift (<code>ngcontent-ng-c2307461527=""</code> <code>_ngghost-ng-c2764567632=""</code> <code>class="inline ng-star-inserted"></code> , ppm)	Multiplicity	Integration	Assignment	Structural Note
2.52	Singlet	3H		Slightly shielded relative to C7-Me due to proximity to N5.
2.68	Singlet	3H	<code>ngcontent-ng-c2307461527=""</code> <code>_ngghost-ng-c2764567632=""</code> <code>class="inline ng-star-inserted"></code>	Deshielded by N8 anisotropy.
6.80 - 7.20	Broad Singlet	2H	<code>ngcontent-ng-c2307461527=""</code> <code>_ngghost-ng-c2764567632=""</code> <code>class="inline ng-star-inserted"></code>	Exchangeable. High electron density at C2. [1]
7.80 - 8.50	Broad Singlet	2H	<code>ngcontent-ng-c2307461527=""</code> <code>_ngghost-ng-c2764567632=""</code> <code>class="inline ng-star-inserted"></code>	Exchangeable. H-bonded to N3 or N5. [1]

Note: Chemical shifts are referenced to TMS (0.00 ppm).^{[1][2]} Values may drift

ppm depending on concentration and water content.

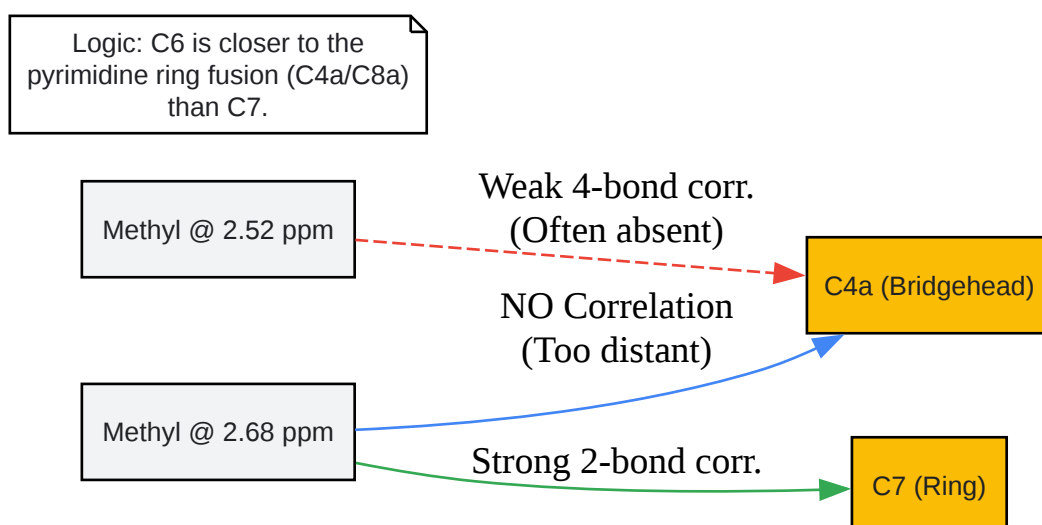
13C NMR Assignment

The pteridine core contains 6 aromatic carbons.^[1] The symmetry is broken by the N-heteroatoms, making all carbons magnetically non-equivalent.^[1]

- Aliphatic Region: ~23.0 ppm (C6-Me) and ~24.5 ppm (C7-Me).^[1]
- Aromatic Region:
 - 162-164 ppm: C4 (Deshielded by amino group and adjacent nitrogens).^[1]
 - 155-158 ppm: C2 (Guanidine-like character).^[1]
 - 145-150 ppm: C6, C7 (Substituted pyrazine ring).^[1]
 - 120-130 ppm: C4a, C8a (Bridgehead carbons).^[1]

Structural Validation Logic (HMBC)

To definitively distinguish the C6-Methyl from the C7-Methyl, Heteronuclear Multiple Bond Correlation (HMBC) is required.^[1]



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Figure 2: HMBC correlation logic for distinguishing regio-isomeric methyl groups.

Protonation Studies (The "Cation" Effect)

A key application of this molecule is studying protonation sites.^[1] Upon adding TFA-d (or HCl), the molecule protonates first at N1 or N3, followed by N5 or N8 depending on pH.^[1]

- Shift Migration: Upon protonation (Mono-cation formation), the ring becomes electron-deficient.^[1]
- Observation: All signals shift downfield (higher ppm).
 - Methyls shift from ~2.5/2.7 ppm to ~2.8/2.9 ppm.
 - Aromatic carbons shift downfield by 2-5 ppm.^[1]
- Solubility: The protonated salt is significantly more soluble in polar media than the free base.^[1]

Protocol for Titration:

- Acquire standard spectrum in DMSO-d6.^[1]
- Add 10 µL TFA-d directly to the NMR tube. Shake.
- Acquire spectrum.^{[1][2][3][4][5][6]}
- Repeat until chemical shifts stabilize (indicating full protonation).^[1]

References

- PubChem.**2,4-Diamino-6,7-dimethylpteridine** (Compound).^{[1][7][8]} National Library of Medicine.^{[1][7]} Available at: [\[Link\]](#)^[1]

- Komenda, J. et al. Voltammetric determination of **2,4-diamino-6,7-dimethylpteridine**.^[1] Collection of Czechoslovak Chemical Communications.^[1] (Classic reference for pteridine electrochemistry and stability).^[1]

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